

[2,2'-Bipyridine]-5,5'-dicarbaldehyde CAS number 135822-72-9

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Compound of Interest

Compound Name: [2,2'-Bipyridine]-5,5'-dicarbaldehyde

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An In-depth Technical Guide to **[2,2'-Bipyridine]-5,5'-dicarbaldehyde** (CAS Number: 135822-72-9)

This technical guide provides a comprehensive overview of **[2,2'-Bipyridine]-5,5'-dicarbaldehyde**, a key building block in supramolecular chemistry and materials science. It is intended for researchers, scientists, and professionals in drug development and related fields.

Chemical Identity and Properties

[2,2'-Bipyridine]-5,5'-dicarbaldehyde is a symmetrical organic compound featuring a 2,2'-bipyridine core functionalized with aldehyde groups at the 5 and 5' positions.^[1] Its rigid and chelating nature makes it a valuable ligand in coordination chemistry and a versatile precursor for the synthesis of complex organic structures.

Table 1: Physicochemical Properties

Property	Value	Reference(s)
CAS Number	135822-72-9	[2]
Molecular Formula	C ₁₂ H ₈ N ₂ O ₂	[2][3]
Molecular Weight	212.20 g/mol	[1]
Appearance	Off-white to light yellow solid	[4]
Melting Point	227-229 °C	[4]
Boiling Point (Predicted)	423.4 ± 45.0 °C	[4]
Density (Predicted)	1.289 ± 0.06 g/cm ³	[3]
pKa (Predicted)	2.16 ± 0.32	[4]
Storage Conditions	Room temperature, under inert gas (Nitrogen or Argon) at 2-8°C	[4]
SMILES	<chem>O=Cc1ccc(nc1)-c1ccc(C=O)cn1</chem>	[2]
InChIKey	SUQGULAGAKSTIB-UHFFFAOYSA-N	[4]

Synthesis

Several synthetic routes to **[2,2'-Bipyridine]-5,5'-dicarbaldehyde** have been reported. The most common starting material is 5,5'-dimethyl-2,2'-bipyridine.

Two-Step Synthesis from 5,5'-Dimethyl-2,2'-bipyridine

A widely cited method involves a two-step process: enamination of 5,5'-dimethyl-2,2'-bipyridine followed by oxidative cleavage.[5][6]

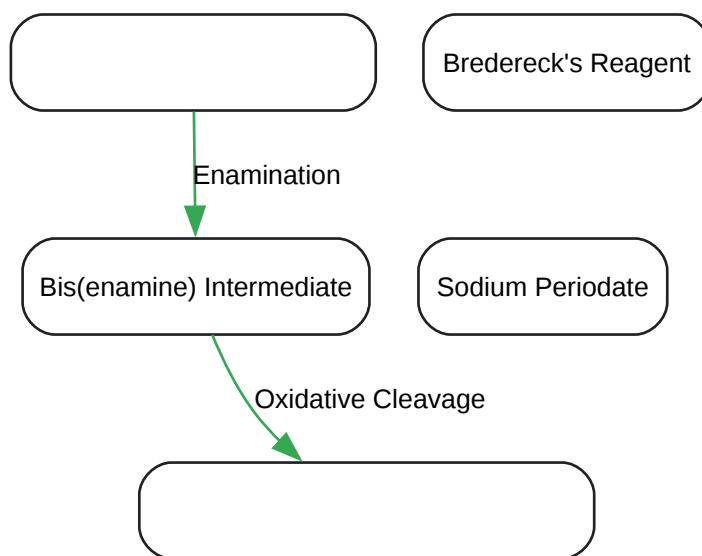
Experimental Protocol:

Step 1: Enamination of 5,5'-dimethyl-2,2'-bipyridine

- Reagents: 5,5'-dimethyl-2,2'-bipyridine, Brederick's reagent (tert-Butoxybis(dimethylamino)methane).
- Procedure: A solution of 5,5'-dimethyl-2,2'-bipyridine and Brederick's reagent is heated. The reaction progress is monitored by thin-layer chromatography. Upon completion, the excess reagent and solvent are removed under reduced pressure to yield the bis(enamine) intermediate.

Step 2: Oxidative Cleavage of the Enamine

- Reagents: The bis(enamine) intermediate from Step 1, sodium periodate (NaIO_4).
- Procedure: The crude bis(enamine) is dissolved in a suitable solvent (e.g., a mixture of tetrahydrofuran and water). An aqueous solution of sodium periodate is added dropwise to the reaction mixture at a controlled temperature. The reaction is stirred for several hours. The resulting product, **[2,2'-Bipyridine]-5,5'-dicarbaldehyde**, is then extracted, purified by column chromatography, and recrystallized to yield the final product.



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Synthesis of **[2,2'-Bipyridine]-5,5'-dicarbaldehyde**.

Applications

[2,2'-Bipyridine]-5,5'-dicarbaldehyde is a versatile building block with applications in several areas of chemical science.

Coordination Chemistry and Catalysis

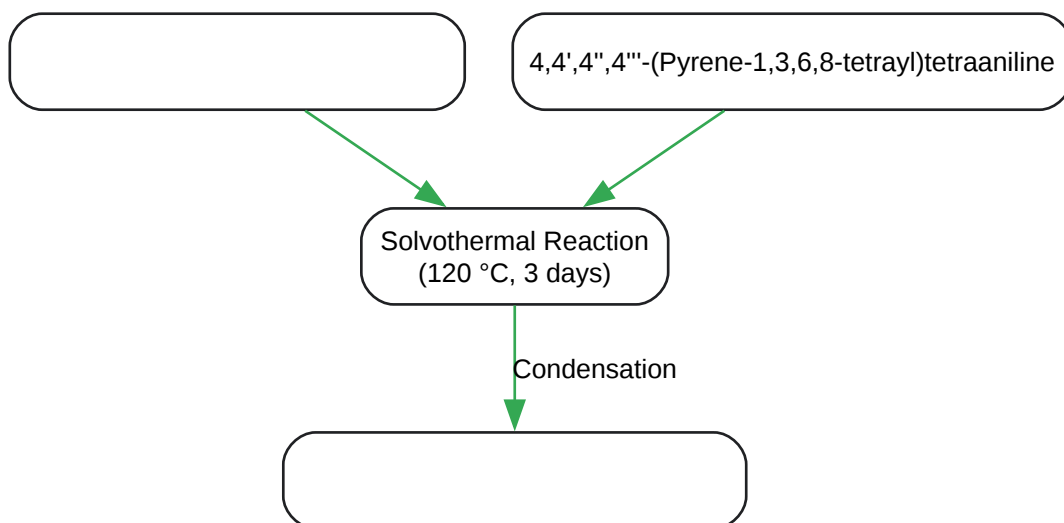
The bipyridine moiety acts as an excellent chelating ligand for a wide range of metal ions. The resulting metal complexes have been investigated for their catalytic activities in various organic transformations.

Materials Science: MOFs and COFs

A primary application of this compound is in the synthesis of porous crystalline materials such as Metal-Organic Frameworks (MOFs) and Covalent Organic Frameworks (COFs).^[7] The aldehyde functional groups can undergo condensation reactions with amines to form stable imine linkages, leading to the formation of extended, porous networks. These materials have potential applications in gas storage, separation, and catalysis.

Experimental Protocol: Synthesis of a Covalent Organic Framework (COF)

- **Reagents:** **[2,2'-Bipyridine]-5,5'-dicarbaldehyde**, 4,4',4'',4'''-(Pyrene-1,3,6,8-tetrayl)tetraaniline (PyTTA), a mixture of solvents (e.g., mesitylene, dioxane, and n-butanol), and an acidic catalyst (e.g., aqueous acetic acid).
- **Procedure:** **[2,2'-Bipyridine]-5,5'-dicarbaldehyde** and PyTTA are placed in a Pyrex tube. The solvent mixture and the catalyst are added. The tube is flash-frozen in liquid nitrogen, evacuated, and flame-sealed. The sealed tube is then heated in an oven at a specific temperature (e.g., 120 °C) for several days. After cooling, the solid product is collected by filtration, washed with anhydrous acetone and tetrahydrofuran, and dried under vacuum to yield the COF.



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Formation of a Covalent Organic Framework (COF).

Potential Biological Activity

Some studies have suggested that **[2,2'-Bipyridine]-5,5'-dicarbaldehyde** and its derivatives may possess biological activities, including antibacterial and antitumor properties. However, this area of research is less developed compared to its applications in materials science.

Spectral Data

The characterization of **[2,2'-Bipyridine]-5,5'-dicarbaldehyde** is typically performed using standard spectroscopic techniques.

Table 2: Spectral Data

Technique	Key Features and Assignments	Reference(s)
^1H NMR	Signals corresponding to the aromatic protons and the aldehyde protons are expected. Due to the symmetry of the molecule, a relatively simple spectrum is anticipated.	[8]
^{13}C NMR	Resonances for the aromatic carbons and a characteristic downfield signal for the aldehyde carbonyl carbon are expected.	[9]
FT-IR	A strong absorption band characteristic of the C=O stretching vibration of the aldehyde group is a key feature.	[9]
Mass Spectrometry	The molecular ion peak corresponding to the exact mass of the compound is observed.	[8][10]

Note: While the techniques listed are standard for characterization, detailed spectral data with complete peak assignments for **[2,2'-Bipyridine]-5,5'-dicarbaldehyde** are not consistently available in the public domain and may require access to specialized chemical databases or primary research articles.

Safety and Handling

[2,2'-Bipyridine]-5,5'-dicarbaldehyde should be handled with appropriate safety precautions in a laboratory setting.

Table 3: Safety Information

Hazard Statement	Precautionary Statement	Reference(s)
H315: Causes skin irritation	P264: Wash skin thoroughly after handling.	[11]
H319: Causes serious eye irritation	P280: Wear protective gloves/eye protection/face protection.	[11]
P302 + P352: IF ON SKIN: Wash with plenty of soap and water.	[11]	
P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[11]	
P332 + P313: If skin irritation occurs: Get medical advice/attention.	[11]	
P337 + P313: If eye irritation persists: Get medical advice/attention.	[11]	

It is recommended to consult the Safety Data Sheet (SDS) from the supplier for complete and up-to-date safety and handling information.

Conclusion

[2,2'-Bipyridine]-5,5'-dicarbaldehyde is a valuable and versatile chemical compound with significant applications in the synthesis of advanced materials, particularly Metal-Organic Frameworks and Covalent Organic Frameworks. Its well-defined structure and reactivity make it a key component for the design and construction of functional supramolecular assemblies. Further research into its potential biological activities may open up new avenues for its application in medicinal chemistry and drug development.

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